

Hexanamide: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Hexanamide

Cat. No.: B146200

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **Hexanamide** (CAS No. 628-02-4). The information is intended to guide laboratory and research professionals in the safe use and management of this chemical.

Hazard Identification and Classification

Hexanamide is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). It is crucial to understand these hazards to ensure safe handling.

GHS Classification:

- Skin Irritation: Category 2^{[1][2]}
- Serious Eye Irritation: Category 2^{[1][2]}
- Specific target organ toxicity — Single exposure: Category 3 (Respiratory system)^{[1][2]}
- Acute toxicity, Oral: Category 4^[2]

Signal Word: Warning^{[1][2][3][4]}

Hazard Pictogram:

- Irritant[5]

Hazard Statements:

- H302: Harmful if swallowed.[2]
- H315: Causes skin irritation.[3][4][5]
- H319: Causes serious eye irritation.[3][4][5]
- H335: May cause respiratory irritation.[2][6]

Precautionary Statements:

- Prevention: P261, P264, P270, P271, P280[1][2][3]
- Response: P301+P312, P302+P352, P304+P340, P305+P351+P338, P312, P321, P330, P332+P313, P337+P313, P362+P364[1][2][3]
- Storage: P403+P233, P405[1]
- Disposal: P501

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Hexanamide** is presented in the table below. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value	Reference
Molecular Formula	C6H13NO	[2][5][7][8]
Molecular Weight	115.17 g/mol	[5][6]
Appearance	Colorless crystals or white to off-white flakes/powder	[5][7][9]
Melting Point	100-102 °C (lit.)	[7]
Boiling Point	255 °C at 760 mmHg	[6][7]
Flash Point	102.2 ± 18.4 °C	
Density	0.999 g/cm ³ at 20 °C	[5][7]
Solubility	Slightly soluble in water. Soluble in hot water, ethanol, ether, chloroform, and benzene.	[7][8]
Vapor Pressure	0.00374 mmHg	[5][9]

Experimental Protocols: Safe Handling and Personal Protective Equipment (PPE)

Adherence to strict experimental protocols is paramount when working with **Hexanamide** to minimize exposure and ensure personnel safety.

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably in a chemical fume hood, especially when handling powders or generating dust.[3][10]
- Eyewash stations and safety showers must be readily accessible in the immediate work area.[3][10]

Personal Protective Equipment (PPE)

A comprehensive PPE regimen is mandatory for all personnel handling **Hexanamide**.

- Eye and Face Protection: Chemical splash goggles that meet EN 166 or OSHA's 29 CFR 1910.133 standards are required.[2][3][10]
- Skin Protection:
 - Gloves: Wear suitable protective gloves. Inspect gloves for integrity before each use.[2][3]
 - Protective Clothing: A lab coat or other protective clothing should be worn to prevent skin contact.[2][3]
- Respiratory Protection: For operations that may generate dust or aerosols, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.[1]

General Hygiene Practices

- Wash hands thoroughly with soap and water after handling **Hexanamide** and before eating, drinking, or smoking.[3][11]
- Remove contaminated clothing promptly and wash it before reuse.[3]

Accidental Release Measures

In the event of a spill, immediate and appropriate action is necessary to prevent contamination and exposure.

Spill Response Workflow



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Caption: Logical workflow for responding to a **Hexanamide** spill.

Detailed Spill Cleanup Protocol

- **Evacuate and Secure:** Immediately evacuate all non-essential personnel from the spill area. Remove all sources of ignition.[3]
- **Ventilate:** Ensure the area is well-ventilated.
- **Personal Protection:** Before entering the spill area, don the appropriate PPE as described in Section 3.2.
- **Containment:** For solid spills, dampen the material with a suitable solvent like alcohol to prevent dust generation.[12] Contain the spill using an inert absorbent material (e.g., sand, vermiculite).
- **Collection:** Carefully sweep or scoop the contained material into a suitable, labeled container for disposal.[2][3] Use non-sparking tools if a flammable solvent was used for dampening.
- **Decontamination:** Decontaminate the spill area with a suitable solvent, followed by washing with soap and water.[12]
- **Disposal:** All contaminated materials, including PPE, should be placed in a sealed, labeled container and disposed of as hazardous waste in accordance with local, state, and federal regulations.[3]

First Aid Measures

In case of exposure to **Hexanamide**, follow these first aid procedures and seek immediate medical attention.

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Get medical attention immediately.[2][3]
- **Skin Contact:** Immediately remove contaminated clothing. Flush skin with plenty of soap and water for at least 15 minutes. Get medical attention if irritation develops or persists.[2][3]
- **Inhalation:** Move the victim to fresh air. If breathing is difficult, administer oxygen. If the victim is not breathing, give artificial respiration. Seek immediate medical attention.[2][3]

- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately for treatment advice.[3]

Storage and Disposal

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents, acids, and bases.[1][7]
- Disposal: Dispose of waste and empty containers in accordance with all local, state, and federal regulations. Do not allow the chemical to enter drains or waterways.[3]

Toxicological Information

- Acute Effects: **Hexanamide** is harmful if swallowed.[2] It causes serious eye irritation, characterized by redness, watering, and itching.[3] Skin contact leads to irritation, which may manifest as itching, scaling, reddening, or blistering.[3] Inhalation may cause respiratory tract irritation.[2][3]
- Chronic Effects: Prolonged or repeated exposure may cause damage to target organs.[13]
- Carcinogenicity: There is no conclusive data to classify **Hexanamide** as a carcinogen by IARC, NTP, or OSHA.[3] One study noted it as a questionable carcinogen with experimental carcinogenic data.[1]

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References

- 1. Page loading... [guidechem.com]
- 2. fishersci.be [fishersci.be]
- 3. sds.metasci.ca [sds.metasci.ca]

- 4. Hexanamide | 628-02-4 | TCI AMERICA [tcichemicals.com]
- 5. Hexanamide | C₆H₁₃NO | CID 12332 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Buy Hexanamide | 628-02-4 [smolecule.com]
- 7. chembk.com [chembk.com]
- 8. CAS 628-02-4: Hexanamide | CymitQuimica [cymitquimica.com]
- 9. Hexanamide - Hazardous Agents | Haz-Map [haz-map.com]
- 10. fishersci.com [fishersci.com]
- 11. fishersci.ca [fishersci.ca]
- 12. HEXANAMIDE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 13. southwest.tn.edu [southwest.tn.edu]
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